

1,3-Dimethylpyrazole CAS number and properties

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Compound of Interest

Compound Name: 1,3-Dimethylpyrazole

Cat. No.: B029720

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An In-depth Technical Guide to **1,3-Dimethylpyrazole**

Introduction

1,3-Dimethylpyrazole is a heterocyclic organic compound featuring a five-membered aromatic ring with two adjacent nitrogen atoms, substituted with methyl groups at positions 1 and 3. Its unique structure serves as a valuable scaffold and building block in various scientific fields. This document provides a comprehensive overview of its chemical and physical properties, synthesis, applications, and relevant experimental protocols, tailored for professionals in research and drug development.

Chemical Identification and Properties

1,3-Dimethylpyrazole is chemically identified by its CAS number 694-48-4.^{[1][2][3]} It is a compound useful in organic synthesis and is recognized for its stability and ease of handling in complex chemical processes.^{[1][4]}

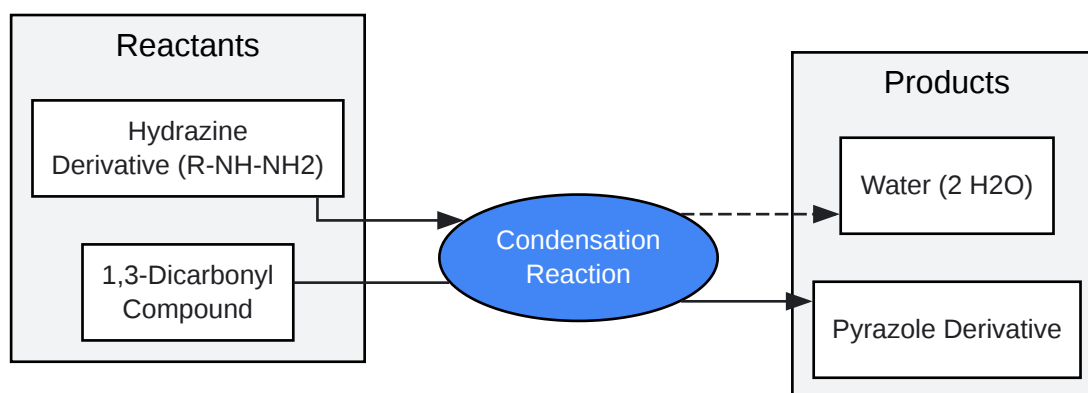
Physicochemical Properties

The key physical and chemical properties of **1,3-Dimethylpyrazole** are summarized in the table below. It typically appears as a colorless to pale yellow liquid or oil.

Property	Value	Reference
CAS Number	694-48-4	
Molecular Formula	C5H8N2	
Molecular Weight	96.13 g/mol	
Appearance	Colorless to pale yellow liquid; Oil	
Boiling Point	138°C (lit.)	
Density	0.9561 g/cm ³	
Flash Point	38.6°C	
Refractive Index	1.4700 to 1.4740	
Vapor Pressure	7.74 mmHg at 25°C	
Maximum Wavelength (λ _{max})	221 nm (in Ethanol)	
Solubility	Soluble in water; Moderately soluble in ethanol, acetone, dimethylformamide; Sparingly soluble in Chloroform.	

Synthesis and Reactions

The synthesis of the pyrazole core is a well-established process in organic chemistry, typically achieved through the condensation of a 1,3-dicarbonyl compound with hydrazine or its derivatives. This general pathway allows for the creation of a wide variety of substituted pyrazoles.



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General synthesis pathway for pyrazole derivatives.

A specific, scalable process for a related compound, 4-amino-**1,3-dimethylpyrazole** hydrochloride, has been developed starting from methyl hydrazine and acetaldehyde dimethylacetal, highlighting the industrial relevance of these synthesis routes.

Applications in Research and Development

1,3-Dimethylpyrazole and its derivatives are versatile compounds with significant applications across multiple industries.

- **Pharmaceutical Development:** The pyrazole moiety is a recognized pharmacophore present in a wide array of therapeutic agents, including anti-inflammatory, anticancer, antidepressant, and anti-obesity drugs. **1,3-Dimethylpyrazole** serves as a crucial building block in the synthesis of pharmaceuticals, particularly those targeting neurological disorders. Derivatives have demonstrated potent antimicrobial activity against resistant bacterial strains like MRSA and fungi such as *Aspergillus niger*.
- **Agricultural Chemistry:** This compound is an effective intermediate in the production of herbicides and fungicides, contributing to crop protection and improved yields. It also functions as a plant growth regulator by inhibiting the biosynthesis of gibberellins, which control cell elongation.
- **Material Science:** In polymer science, **1,3-Dimethylpyrazole** is incorporated into polymer formulations to enhance thermal stability and mechanical properties, leading to more durable

materials.

- **Chemical Research:** It is employed as a reagent in various organic reactions, often acting as a nucleophile or a ligand to facilitate the formation of new chemical bonds.

Experimental Protocols

Detailed methodologies are critical for reproducible research. The following sections provide protocols for synthesis and solution preparation.

Synthesis of 3,5-Dimethylpyrazole (Illustrative Protocol)

This protocol, adapted from a standard procedure for a closely related isomer, illustrates a common method for pyrazole synthesis.

- **Preparation:** Dissolve 65g (0.50 mole) of hydrazine sulfate in 400 mL of 10% sodium hydroxide in a 1-liter round-bottomed flask equipped with a stirrer and thermometer.
- **Cooling:** Immerse the flask in an ice bath until the temperature of the mixture reaches 15°C.
- **Reaction:** Add 50g (0.50 mole) of acetylacetone dropwise with continuous stirring, maintaining the temperature at approximately 15°C. The addition should take about 30 minutes.
- **Stirring:** Continue to stir the mixture for 1 hour at 15°C after the addition is complete.
- **Workup:** Dilute the contents with 200 mL of water to dissolve any precipitated salts. Transfer the mixture to a separatory funnel.
- **Extraction:** Extract the aqueous layer with an initial 125 mL of ether, followed by four subsequent extractions with 40 mL portions of ether.
- **Drying and Isolation:** Combine the ether extracts, wash once with a saturated sodium chloride solution, and dry over anhydrous potassium carbonate. Remove the ether by distillation to yield the crystalline product.

Protocols for In Vivo Solution Preparation

For biological testing, proper formulation is essential. The following are established methods for dissolving **1,3-Dimethylpyrazole** for in vivo experiments. It is recommended to prepare a clear stock solution first and then add co-solvents sequentially. Working solutions should be freshly prepared on the day of use.

Protocol 1: DMSO/PEG300/Tween-80/Saline

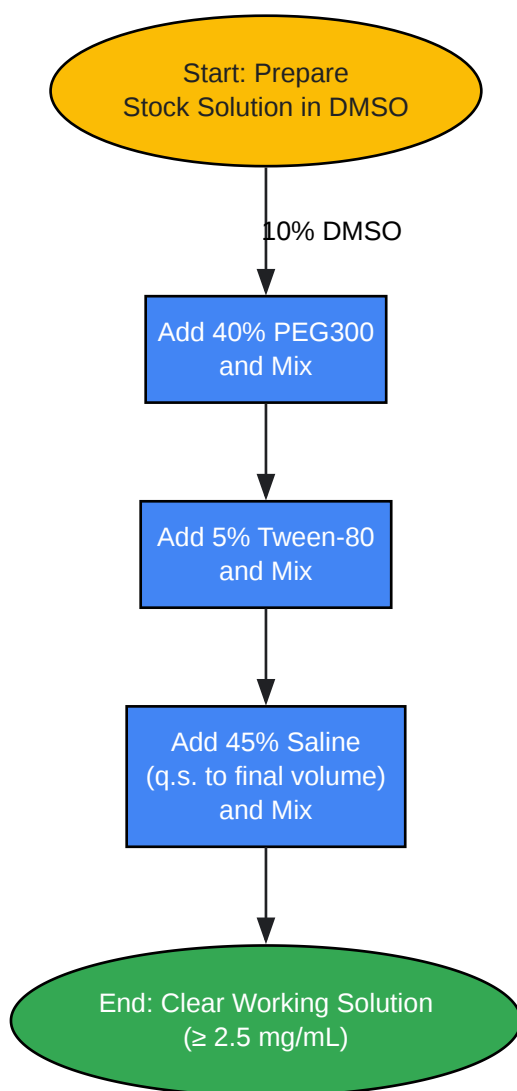
- Prepare a stock solution in DMSO.
- For a final 1 mL working solution, add 100 μ L of the DMSO stock to 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix again.
- Add 450 μ L of saline to reach the final volume of 1 mL.
- The final solvent composition by volume is: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. The solubility is ≥ 2.5 mg/mL (26.01 mM).

Protocol 2: DMSO/SBE- β -CD/Saline

- Prepare a stock solution in DMSO.
- For a final 1 mL working solution, add 100 μ L of the DMSO stock to 900 μ L of a 20% SBE- β -CD solution in saline and mix thoroughly.
- The final solvent composition by volume is: 10% DMSO and 90% (20% SBE- β -CD in Saline). The solubility is ≥ 2.5 mg/mL (26.01 mM).

Protocol 3: DMSO/Corn Oil

- Prepare a stock solution in DMSO.
- For a final 1 mL working solution, add 100 μ L of the DMSO stock to 900 μ L of corn oil and mix thoroughly.
- The final solvent composition by volume is: 10% DMSO and 90% Corn Oil. The solubility is ≥ 2.5 mg/mL (26.01 mM).



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Workflow for preparing an in vivo solution (Protocol 1).

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